

# An In-depth Technical Guide to Sodium Peroxide: CAS Number and Safety Data

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## Compound of Interest

Compound Name: Sodium peroxide

Cat. No.: B049792

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## Introduction

**Sodium peroxide** ( $\text{Na}_2\text{O}_2$ ) is a powerful oxidizing and bleaching agent with significant applications in various chemical syntheses and industrial processes. Its high reactivity, however, necessitates a thorough understanding of its properties and strict adherence to safety protocols. This technical guide provides comprehensive information on the CAS number, safety data, handling procedures, and emergency response for **sodium peroxide**, tailored for laboratory and research environments.

## Chemical Identification

Identifier	Value
Chemical Name	Sodium Peroxide
CAS Number	1313-60-6[1][2]
Molecular Formula	$\text{Na}_2\text{O}_2$ [1]
Synonyms	Disodium peroxide, Solozone, Flocool[3][4]

## Physical and Chemical Properties

The physical and chemical properties of **sodium peroxide** are crucial for its safe handling and use in experimental setups.

Property	Value
Molecular Weight	77.98 g/mol [1]
Appearance	Yellowish-white to yellow granular solid or powder[4][5][6]
Melting Point	460 °C (decomposes)[4][5][7]
Boiling Point	657 °C (decomposes)[4][7]
Density	2.805 g/cm <sup>3</sup> [4][7]
Solubility	Reacts violently with water. Soluble in cold water and acids.[2][7]

## Safety and Hazard Information

**Sodium peroxide** is classified as a hazardous substance and requires careful handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides standardized hazard information.

## GHS Pictograms

The following pictograms are associated with **sodium peroxide**:

- Flame over Circle (Oxidizer): Indicates that **sodium peroxide** can cause or contribute to the combustion of other materials, usually by yielding oxygen.
- Corrosion: Signifies that it can cause severe skin burns and eye damage.

## GHS Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H271	May cause fire or explosion; strong oxidizer.[8]
Hazard	H314	Causes severe skin burns and eye damage.[8]
Precautionary	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[9][10]
Precautionary	P220	Keep/store away from clothing and other combustible materials.[9][10]
Precautionary	P221	Take any precaution to avoid mixing with combustibles.[9][10]
Precautionary	P260	Do not breathe dust/fume/gas/mist/vapours/spray.[9][10]
Precautionary	P264	Wash skin thoroughly after handling.[9][10]
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection.[9][10]
Precautionary	P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
Precautionary	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.

Precautionary	P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
Precautionary	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Precautionary	P310	Immediately call a POISON CENTER or doctor/physician.
Precautionary	P370+P378	In case of fire: Use dry sand, dry chemical, or soda ash to extinguish. DO NOT USE WATER. <a href="#">[11]</a>
Precautionary	P405	Store locked up.
Precautionary	P501	Dispose of contents/container in accordance with local/regional/national/international regulations.

## Toxicological Data

Specific LD50 and LC50 values for **sodium peroxide** are not readily available in published literature. However, it is known to be toxic by ingestion and inhalation and is extremely destructive to the tissue of the mucous membranes, upper respiratory tract, eyes, and skin.[\[12\]](#)

## Occupational Exposure Limits

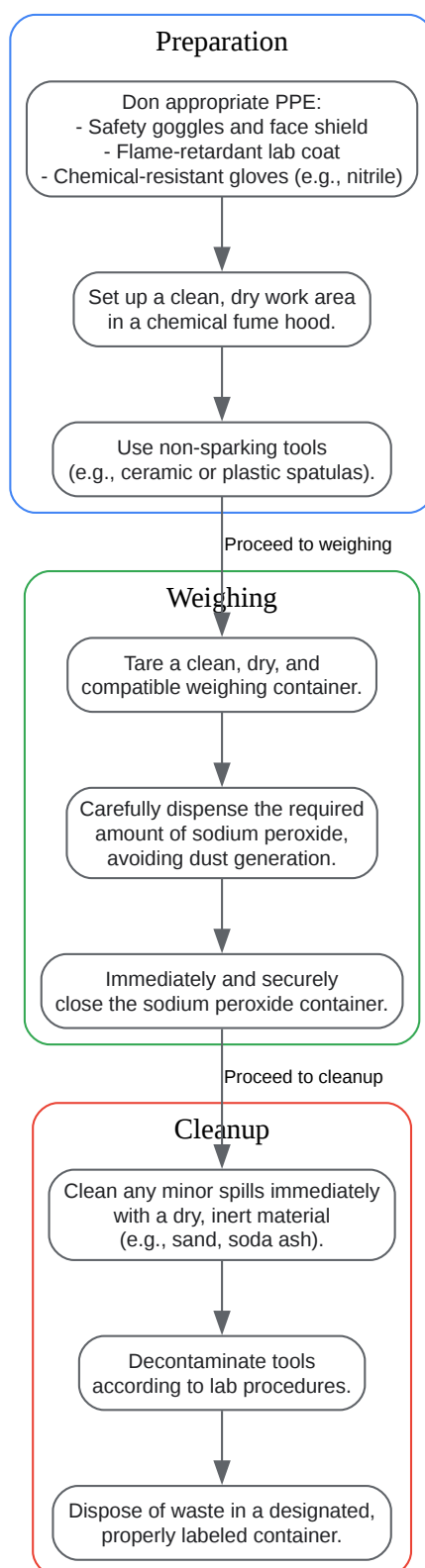
There are no established Permissible Exposure Limits (PEL) from OSHA, Threshold Limit Values (TLV) from ACGIH, or Recommended Exposure Limits (REL) from NIOSH specifically for **sodium peroxide**.[\[13\]](#) However, due to its violent reaction with water to form sodium hydroxide, the exposure limits for sodium hydroxide should be considered when there is a potential for moisture contact.

Organization	Limit	Value
OSHA	PEL (Ceiling)	2 mg/m <sup>3</sup>
NIOSH	REL (Ceiling)	2 mg/m <sup>3</sup>
ACGIH	TLV (Ceiling)	2 mg/m <sup>3</sup>

## Experimental Protocols

### Weighing and Dispensing Sodium Peroxide

This protocol outlines the steps for safely weighing and dispensing solid **sodium peroxide** in a laboratory setting.

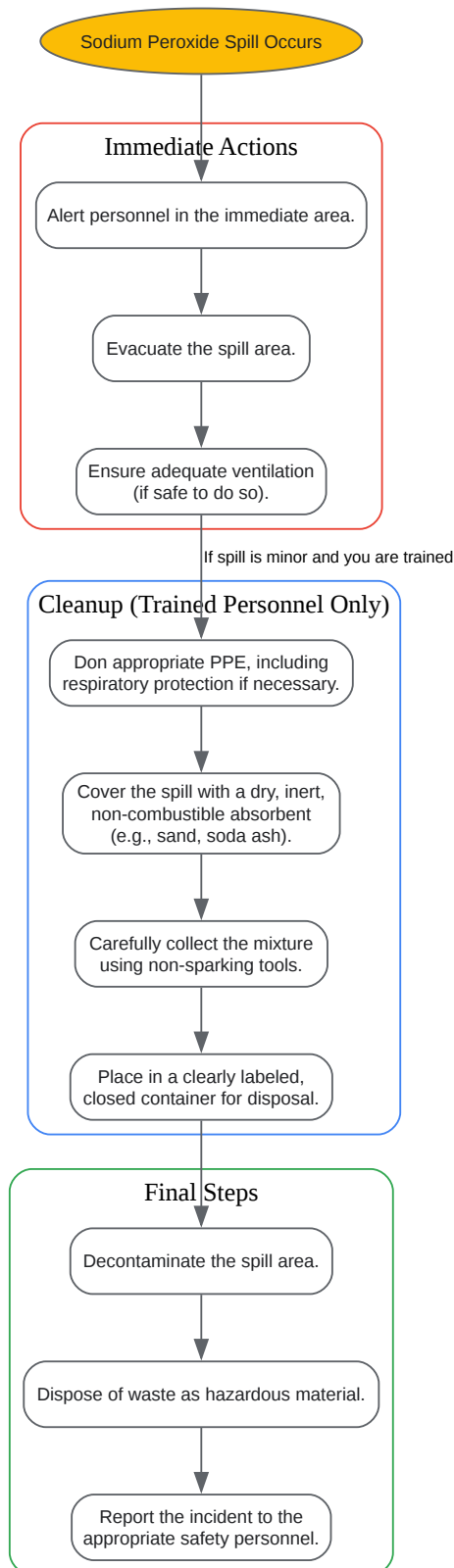


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Caption: Workflow for weighing and dispensing **sodium peroxide**.

# Emergency Spill Response Protocol

This protocol details the steps to be taken in the event of a **sodium peroxide** spill.

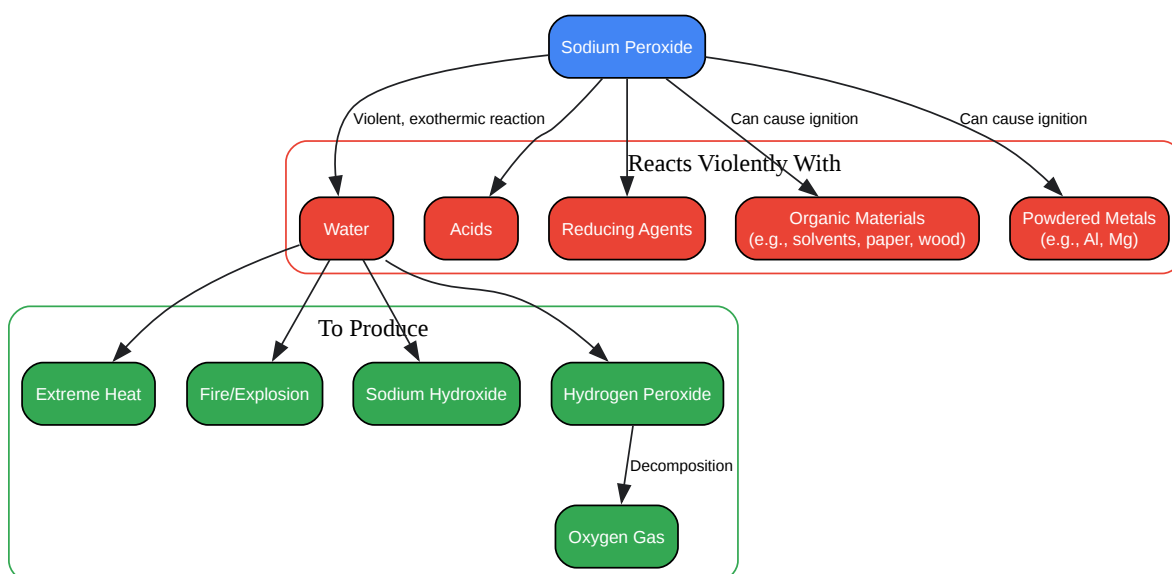


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Caption: Emergency spill response workflow for **sodium peroxide**.

## Reactivity and Incompatibility

**Sodium peroxide** is a strong oxidizing agent and reacts violently with many substances. Understanding these incompatibilities is critical for preventing accidents.



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Caption: Reactivity of **sodium peroxide** with incompatible materials.

## Fire Safety

In case of a fire involving **sodium peroxide**, DO NOT USE WATER, CARBON DIOXIDE, OR FOAM EXTINGUISHERS. The recommended extinguishing agents are:



- Dry sand
- Soda ash
- Class D fire extinguishers specifically designed for combustible metal fires.[14]

The primary strategy is to smother the fire and exclude oxygen.

## Conclusion

**Sodium peroxide** is an invaluable reagent in research and development, but its potent reactivity demands the utmost respect and adherence to stringent safety protocols. This guide provides the essential information for its safe handling, storage, and emergency management. Researchers, scientists, and drug development professionals must familiarize themselves with this information and their institution's specific safety guidelines before working with this compound.

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